

### Essential Safety and Disposal Guide for WELD-ON 717

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For laboratory personnel, researchers, and drug development professionals, the proper handling and disposal of chemical substances are paramount to ensuring a safe work environment and minimizing environmental impact. This guide provides detailed procedural information for the safe disposal of WELD-ON 717, a PVC solvent cement. Adherence to these guidelines is crucial for operational safety and regulatory compliance.

### **Hazard and Precautionary Data**

WELD-ON 717 is classified as a hazardous substance with multiple risk factors. The following table summarizes the key hazard classifications and corresponding precautionary statements as outlined in the Safety Data Sheet (SDS).[1]



Hazard Classification	GHS Code	Precautionary Statements	GHS Code
Flammable Liquid	H225	Keep away from heat/sparks/open flames/hot surfaces. No smoking.	P210
Harmful if swallowed	H302	Do not eat, drink or smoke when using this product.	P270
Causes skin irritation	H315	Wear protective gloves/eye protection/face protection.	P280
Causes serious eye irritation	H319	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	P305+P351+P338
Suspected of causing cancer	H351	Obtain special instructions before use.	P201
May cause respiratory irritation	H335	Use only outdoors or in a well-ventilated area.	P271
May cause drowsiness or dizziness	H336	Avoid breathing dust/fume/gas/mist/va pors/spray.	P261

# **Disposal Protocol**



The primary method for the disposal of WELD-ON 717 is through an industrial combustion plant. Improper disposal can lead to environmental contamination and poses a significant safety risk due to its flammability and toxicity.

#### Step-by-Step Disposal Procedure:

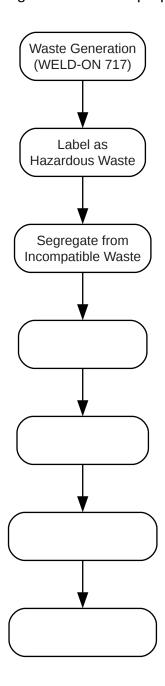
- Waste Identification and Segregation:
  - Clearly label the waste container as "Hazardous Waste: WELD-ON 717".
  - Segregate the waste from other incompatible materials. Store in a designated, wellventilated area away from ignition sources.
- Container Management:
  - Use a suitable, approved container with a secure lid to prevent leaks or spills.
  - Keep the container tightly closed except when adding waste.
  - Ensure the container is properly grounded/bonded to prevent static discharge.
- Personal Protective Equipment (PPE):
  - Always wear appropriate PPE, including chemical-resistant gloves, eye protection, and face protection, when handling the waste.
- Collection and Storage:
  - Store the waste container in a cool, well-ventilated, and locked-up area.
  - Protect the container from sunlight and heat.
- Final Disposal:
  - Arrange for the collection of the hazardous waste by a licensed disposal company.
  - The designated disposal method is via an industrial combustion plant.
  - Do not dispose of WELD-ON 717 in drains or regular trash.





## **Disposal Workflow Diagram**

The following diagram illustrates the logical flow for the proper disposal of WELD-ON 717.



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Caption: Workflow for the safe disposal of WELD-ON 717.



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